

The Reactivity of Oxazole-2-Sulfinic Acid with Electrophiles: A Technical Guide

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Compound of Interest

Compound Name: Oxazole-2-sulfinic acid

Cat. No.: B15246929

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This technical guide provides a comprehensive overview of the synthesis and reactivity of oxazole-2-sulfinic acid with a range of electrophiles. The unique electronic properties of the oxazole ring, combined with the nucleophilic nature of the sulfinic acid group at the C2 position, make this compound a versatile building block in medicinal chemistry and drug development.^[1]
^[2] This document details the probable synthetic pathways, expected reactivity patterns, and provides generalized experimental protocols.

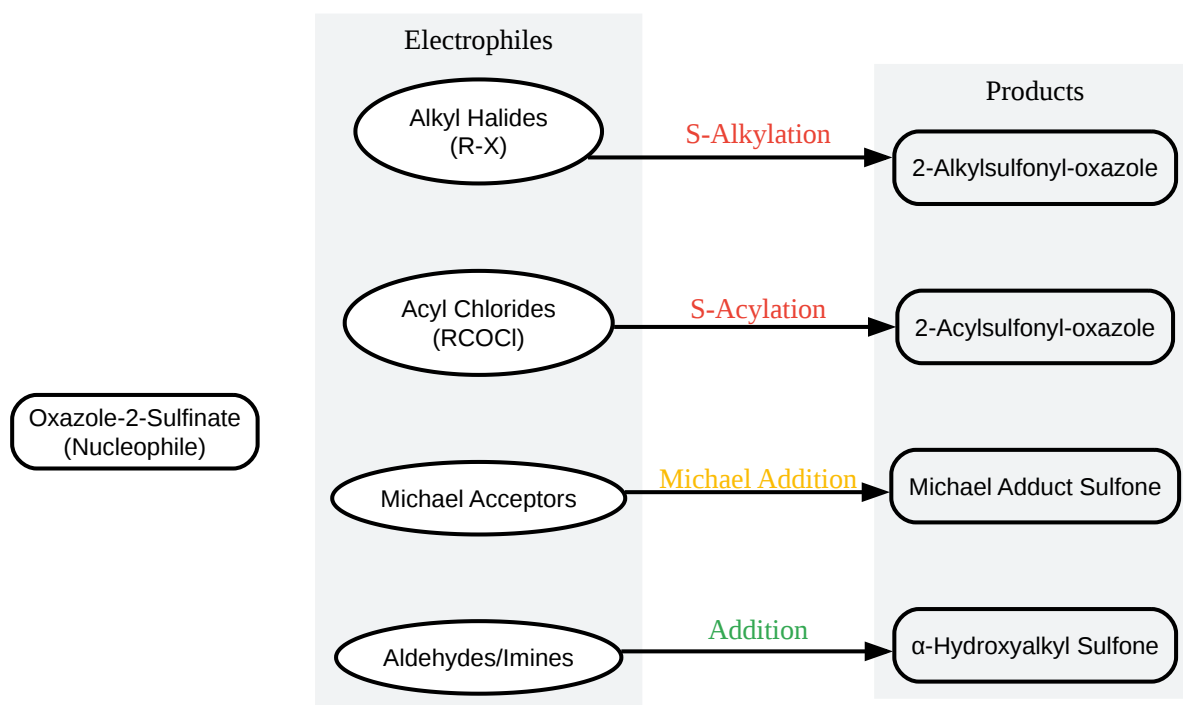
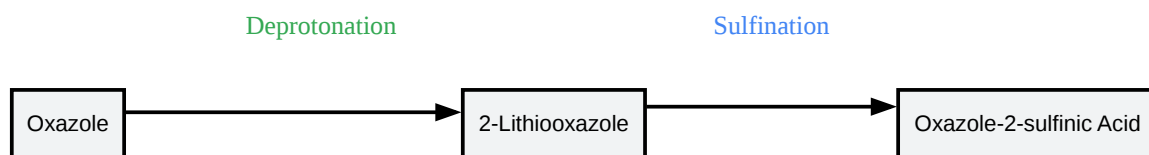
Synthesis of Oxazole-2-Sulfinic Acid

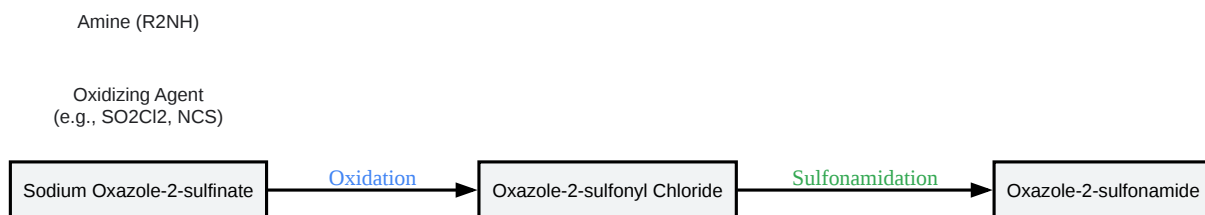
Direct synthesis of oxazole-2-sulfinic acid is not widely reported in the literature. However, a highly plausible and effective method involves the C2-metallation of an oxazole precursor followed by quenching with sulfur dioxide. This approach is a standard procedure for the synthesis of sulfinic acids of various heterocyclic systems.

A common route involves the deprotonation of an unsubstituted oxazole at the C2 position using a strong base, such as n-butyllithium, to form a 2-lithiooxazole intermediate.^[3] This intermediate can then be trapped with sulfur dioxide (SO₂) to yield the corresponding lithium oxazole-2-sulfinate. Subsequent acidic workup would furnish the desired oxazole-2-sulfinic acid.

1. SO₂
2. H₃O⁺

n-BuLi, THF, -78 °C





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